

Application of Tetradecylphosphonic Acid in White Light-Emitting Diodes (wLEDs)

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Compound of Interest

Compound Name: Tetradecylphosphonic acid

Cat. No.: B1662984

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecylphosphonic acid (TDPA) plays a crucial role as a surface passivating ligand in the synthesis of perovskite quantum dots (QDs), particularly cesium lead bromide (CsPbBr_3) QDs. Its application is pivotal in enhancing the stability and photoluminescence quantum yield (PLQY) of these nanocrystals. This heightened stability and efficiency make TDPA-capped CsPbBr_3 QDs excellent candidates for use as color converters in white light-emitting diodes (wLEDs), contributing to the development of next-generation solid-state lighting with improved performance and longevity.

The primary function of TDPA in this context is to passivate surface defects on the CsPbBr_3 QDs, which are prone to degradation from environmental factors such as moisture and heat. The long alkyl chain of TDPA provides effective steric hindrance, preventing the agglomeration of QDs and protecting them from quenching effects. This results in QDs with high PLQY and narrow emission spectra, which are desirable characteristics for achieving high-quality white light with a wide color gamut.

Application: Fabrication of High-Performance wLEDs

TDPA-capped CsPbBr₃ QDs are utilized as a green light-emitting component in phosphor-converted wLEDs (pc-wLEDs). In a typical configuration, a blue LED chip serves as the primary light source. A portion of the blue light excites the green-emitting TDPA-capped CsPbBr₃ QDs and a red-emitting phosphor, such as K₂SiF₆:Mn⁴⁺ (KSF). The combination of the remaining blue light from the chip with the green light from the QDs and the red light from the phosphor results in the generation of high-quality white light.

Quantitative Data Presentation

The performance of a representative wLED fabricated using TDPA-capped CsPbBr₃ quantum dots is summarized in the table below.

Parameter	Value
Luminous Efficiency	63 lm/W[1]
Correlated Color Temperature (CCT)	7072 K[1]
Color Rendering Index (CRI)	83[1]
CIE Chromaticity Coordinates	(0.31, 0.29)[1]
Driving Current	20 mA[1]

Experimental Protocols

Synthesis of Tetradecylphosphonic Acid (TDPA) Capped CsPbBr₃ Quantum Dots

This protocol is adapted from a colloidal synthesis method for preparing CsPbBr₃ nanocrystals with alkyl phosphonic acids as the sole ligands.[2][3]

Materials:

- Lead(II) acetate trihydrate (Pb(OAc)₂·3H₂O)
- Cesium carbonate (Cs₂CO₃)
- **Tetradecylphosphonic acid (TDPA)**

- 1-Octadecene (ODE)

Procedure:

- In a 25 mL three-neck flask, combine 76 mg (0.2 mmol) of lead(II) acetate trihydrate, 16 mg (0.1 mmol) of cesium carbonate, 0.6 mmol of **tetradecylphosphonic acid**, and 10 mL of 1-octadecene.^[2]
- Heat the mixture under vacuum at 120 °C for 1 hour to remove water and oxygen.
- Switch the atmosphere to nitrogen and raise the temperature to 160 °C.
- Maintain the reaction at 160 °C for 1 hour.
- Cool the reaction mixture to room temperature.
- The resulting TDPA-capped CsPbBr₃ QDs can be isolated by centrifugation and redispersed in a nonpolar solvent like toluene for further use.

Fabrication of a White Light-Emitting Diode (wLED)

This protocol describes the fabrication of a pc-wLED using green-emitting TDPA-capped CsPbBr₃ QDs and a red-emitting phosphor.^[1]

Materials:

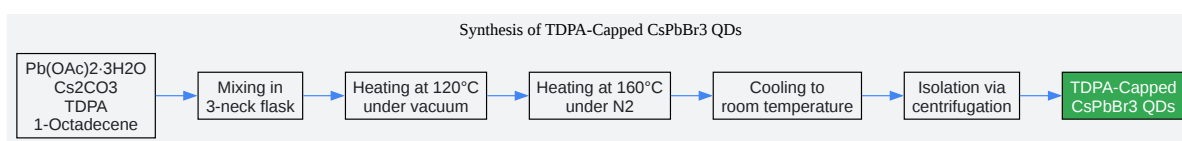
- Green-emitting TDPA-capped CsPbBr₃ QDs (synthesized as described above)
- Red-emitting K₂SiF₆:Mn⁴⁺ (KSF) phosphor
- Silicone resin
- Blue LED chip (peak emission ~453 nm)

Procedure:

- Prepare a homogeneous mixture of the green-emitting CsPbBr₃/TDPA QDs, the red-emitting KSF phosphors, and the silicone resin. The precise ratio of the components should be optimized to achieve the desired white light characteristics.

- Carefully dispense the prepared mixture onto the surface of a blue LED chip.
- Encapsulate the entire assembly to protect the components from environmental degradation. This process is analogous to commercial white LED packaging procedures.[1]
- Cure the silicone resin according to the manufacturer's instructions to finalize the wLED device.

Visualizations



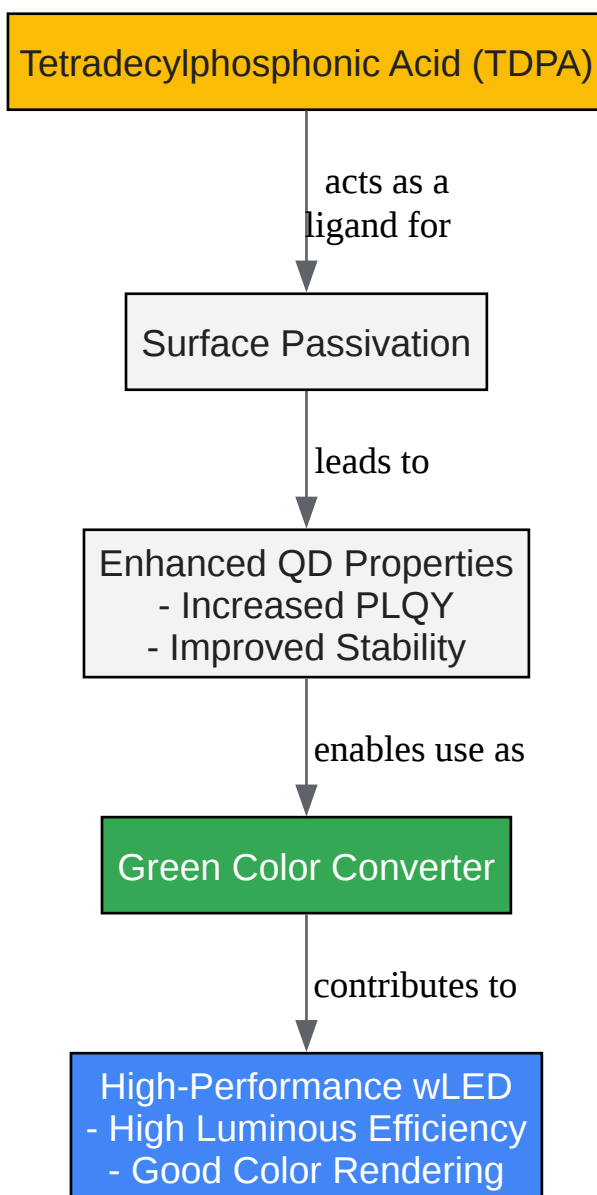
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Workflow for the synthesis of TDPA-capped CsPbBr₃ QDs.



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Workflow for the fabrication of a wLED using TDPA-capped QDs.



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Logical relationship of TDPA's role in wLED performance.

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References

- 1. researchgate.net [researchgate.net]
- 2. research-portal.uu.nl [research-portal.uu.nl]
- 3. pubs.acs.org [pubs.acs.org]
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